

Pyronin Y: A Technical Guide to Solubility and Storage

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Compound of Interest

Compound Name:	Pyronine
CAS No.:	92-32-0
Cat. No.:	B1678543

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Pyronin Y, a cationic xanthene dye, is a versatile fluorescent probe predominantly used for the specific staining of RNA in both living and fixed cells. Its application in techniques such as flow cytometry and fluorescence microscopy makes a thorough understanding of its solubility and stability paramount for reproducible and accurate experimental outcomes. This technical guide provides an in-depth overview of the solubility characteristics and optimal storage conditions for Pyronin Y, supplemented with detailed experimental protocols.

Physicochemical Properties and Solubility

Pyronin Y is a dark green to black crystalline solid.[1] Its solubility is dependent on the solvent system employed. The quantitative data for its solubility in various common laboratory solvents are summarized below.

Solvent	Solubility	Observations	Source(s)
Water	~4-90 mg/mL	Yields a clear dark red solution.[2][3] Sonication may be required.[4][5] Mixes with water (8.96% at 26°C) to produce red solutions with yellow fluorescence.[6]	[2][3][4][5][6]
Dimethyl Sulfoxide (DMSO)	~10-25 mg/mL	Sonication is recommended.[4][5] Hygroscopic DMSO can impact solubility; use newly opened solvent.[4]	[4][5][7][8]
Phosphate-Buffered Saline (PBS), pH 7.2	~10 mg/mL	-	[7][9]
Dimethylformamide (DMF)	~3 mg/mL	-	[7][9]
Ethanol	~6-10 mM	Soluble.[10]	[10]
15% Acetic Acid in Water	10 mg/mL	Dissolves to form a solution for subsequent dilution.[2] [3]	[2][3]

Storage and Stability

Proper storage of Pyronin Y in both its solid and solution forms is critical to maintain its integrity and performance.

Solid Form

As a crystalline solid, Pyronin Y is relatively stable.

Condition	Recommendation	Duration	Source(s)
Temperature	Room temperature or -20°C	≥ 4 years at -20°C; Up to 12 months at ambient temperature.	[2][3][7][8][10]
Light	Store away from light	Long-term	[4][8][11]
Atmosphere	Keep container tightly closed in a dry, cool, and well-ventilated place.	Long-term	[1][6][12]

Solution Form

The stability of Pyronin Y in solution is more limited and depends on the solvent and storage conditions.

Solvent	Storage Temperature	Duration	Recommendations	Source(s)
Aqueous Solutions	4°C	Not recommended for more than one day.	Store protected from light.[13][14]	[7][13][14]
DMSO/DMF Stock Solutions	-20°C or -80°C	1 month at -20°C; 6-12 months at -80°C.	Aliquot to avoid repeated freeze-thaw cycles. Store sealed and away from moisture and light.	[4][5][15]

Experimental Protocols

Preparation of a 1 mg/mL Aqueous Stock Solution

This protocol is suitable for general staining purposes.

- Weigh out 1 mg of Pyronin Y powder.
- Add 1 mL of distilled water to a suitable container.
- Add the Pyronin Y powder to the water.
- Vortex or sonicate until the solid is completely dissolved, yielding a clear dark red solution.[2]
- Filter sterilize the solution using a 0.22 μm filter for cell-based assays.[4]
- Use the solution fresh, as aqueous solutions are not recommended for long-term storage.[7]

Preparation of a 10 mg/mL Stock Solution in 15% Acetic Acid

This concentrated stock is often used for RNA staining in gel electrophoresis.

- Prepare a 15% acetic acid solution in water.
- Dissolve 25 mg of Pyronin Y in 2.5 mL of the 15% acetic acid solution.[2][3]
- Ensure the dye is fully dissolved before use.[2][3]
- This stock solution is typically diluted 5-fold with water before being used in a staining procedure.[2][3]

Staining Protocol for Flow Cytometry

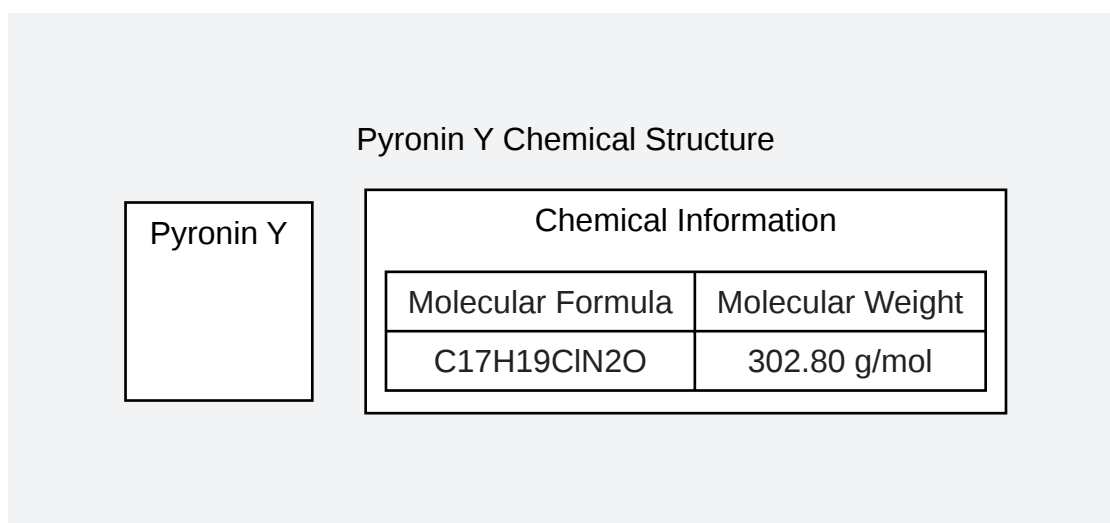
This protocol provides a general guideline for staining cells to analyze RNA content.

- Cell Preparation:
 - For suspension cells, collect by centrifugation and wash twice with PBS.
 - For adherent cells, detach, centrifuge, and wash with PBS.
 - Resuspend the cell pellet in PBS to a density of approximately 1×10^6 cells/mL.[5]
- Staining:

- Prepare a working solution of Pyronin Y (e.g., 1 µg/mL) in an appropriate buffer (e.g., PBS or sodium acetate buffer, pH 4.7).[4][5]
- Add 1 µL of a 1 mg/mL Pyronin Y stock solution to 1 mL of the cell suspension.
- Incubate on ice for 20 minutes, protected from light.[5]
- Analysis:
 - Analyze the stained cells on a flow cytometer. Pyronin Y has an excitation maximum between 540-550 nm and an emission maximum between 560-580 nm.[7][9]

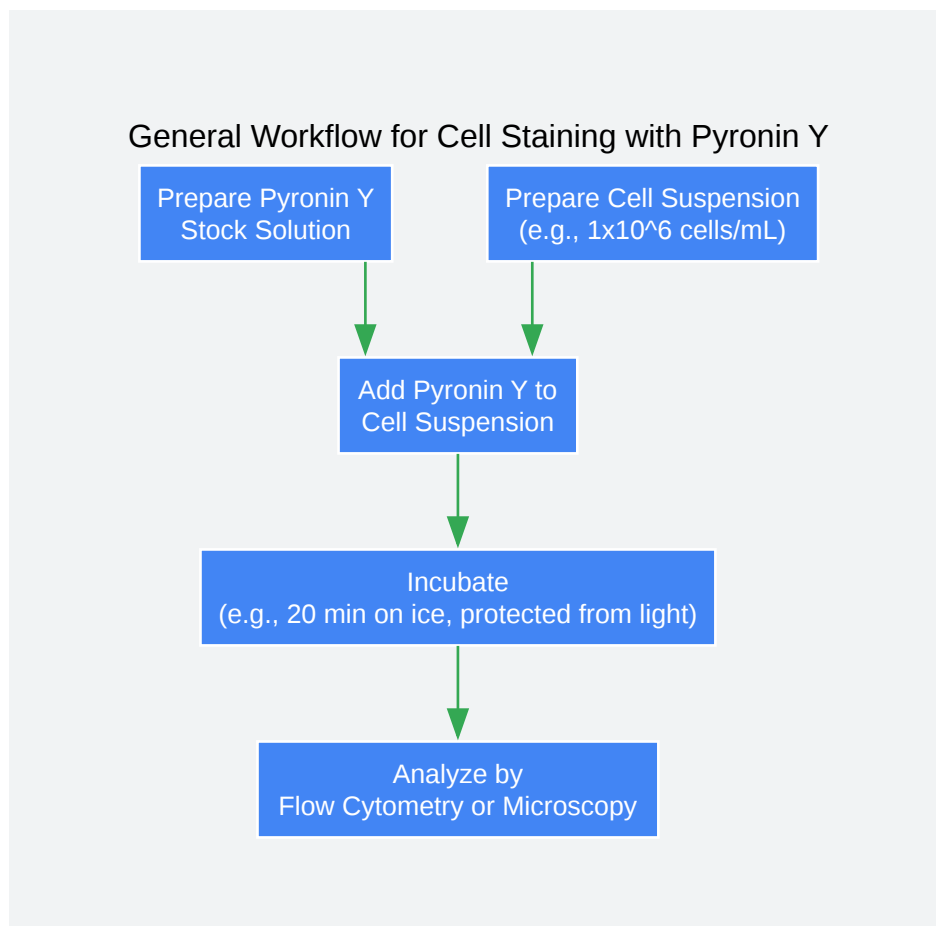
Visualized Workflows and Structures

To further clarify the experimental process and the molecular basis of its function, the following diagrams are provided.



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Caption: Chemical structure and basic information for Pyronin Y.



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Caption: A simplified workflow for staining cells with Pyronin Y.

Safety and Handling

Pyronin Y is considered a hazardous substance.[6] It is suspected of causing genetic defects and can cause skin and serious eye irritation.[11][12] Always consult the Safety Data Sheet (SDS) before use.[6][11][12] General safety precautions include:

- Personal Protective Equipment: Wear protective gloves, clothing, and eye/face protection. [11]
- Handling: Avoid contact with skin and eyes, and avoid inhalation of dust.[6] Use in a well-ventilated area.[6]

- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[1][6]
- Disposal: Dispose of as hazardous waste in accordance with local, state, and federal regulations.[6]

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